

# Application Notes and Protocols: Biodistribution of $^{68}\text{Ga}$ -labeled FXX489 Peptide

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## Compound of Interest

Compound Name: FAP targeting peptide for FXX489

Cat. No.: B15602490

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## Introduction

Gallium-68 ( $^{68}\text{Ga}$ ) labeled peptides are increasingly significant in Positron Emission Tomography (PET) for diagnostic imaging in oncology and other fields. The short half-life of  $^{68}\text{Ga}$  (68 minutes) and its availability from a  $^{68}\text{Ge}/^{68}\text{Ga}$  generator make it a convenient radionuclide for clinical use.[1] The biodistribution of a novel  $^{68}\text{Ga}$ -labeled peptide, such as FXX489, is a critical step in its preclinical development. These studies determine the uptake, distribution, and clearance of the radiopharmaceutical in various organs and tissues, providing essential information on its in vivo behavior, targeting efficacy, and potential for off-target accumulation. This document outlines the application notes and detailed protocols for conducting biodistribution studies of the hypothetical  $^{68}\text{Ga}$ -labeled FXX489 peptide. The data and protocols presented here are based on established methodologies for similar  $^{68}\text{Ga}$ -labeled peptides, such as those targeting somatostatin receptors (SSTRs) or prostate-specific membrane antigen (PSMA).

## Quantitative Biodistribution Data

The following tables summarize the expected biodistribution of a generic  $^{68}\text{Ga}$ -labeled peptide in normal subjects, expressed as Standardized Uptake Values (SUV). These values are compiled from studies on well-characterized peptides like  $^{68}\text{Ga}$ -DOTATATE and  $^{68}\text{Ga}$ -PSMA and serve as a reference for what might be expected for a new peptide like  $^{68}\text{Ga}$ -FXX489.

Table 1: Physiological Biodistribution of <sup>68</sup>Ga-labeled Peptides in Humans (SUVmax)

Organ/Tissue	<sup>68</sup> Ga-DOTATATE (SSTR Targeting)[2][3]	<sup>68</sup> Ga-PSMA-11 (PSMA Targeting)[4][5]
Spleen	16.0 - 34.4	17.7 ± 7.4
Kidneys	High Uptake	49.6 (Median)
Adrenal Glands	4.1 - 29.4	4.2 ± 1.96
Liver	2.3 - 12.4	13.5 ± 5.87
Pituitary Gland	4.5 - 23.0	-
Salivary Glands	Minimal Uptake	16.1 - 19.6
Duodenum	-	13.8 (Median)
Small Intestine	Moderate Uptake	18.3 ± 6.6
Pancreas	4.46 - 4.94	5.56 ± 2.63
Thyroid Gland	Minimal to Mild Uptake	4.3 ± 1.67
Bone Marrow	Minimal Uptake	2.86 ± 0.93
Urinary Bladder	High (Excretion)	High (Excretion)

Table 2: Biodistribution of <sup>68</sup>Ga-labeled RGD Peptides in Rats (%ID/g at 75 min post-injection)

Organ/Tissue	<sup>68</sup> Ga-DOTA-(RGD) <sub>2</sub> [1]	<sup>68</sup> Ga-NOTA-PEG-RGD[1]
Blood	~0.2	~0.1
Heart	~0.1	~0.1
Lungs	~0.2	~0.15
Liver	~0.3	~0.2
Spleen	~0.1	~0.1
Kidneys	~1.5	~1.0
Stomach	~0.1	~0.1
Intestines	~0.5	~0.4
Muscle	~0.1	~0.1
Bone	~0.15	~0.1
Brain	<0.1	<0.1

## Experimental Protocols

### Radiolabeling of FXX489 Peptide with <sup>68</sup>Ga

This protocol describes the labeling of a DOTA-conjugated FXX489 peptide with <sup>68</sup>Ga.

Materials:

- <sup>68</sup>Ge/<sup>68</sup>Ga generator
- DOTA-FXX489 peptide
- 0.1 M HCl
- Sodium acetate buffer (1 M, pH 4.5)
- Ascorbic acid solution (1.4%)
- Cation exchange cartridge

- 5 M NaCl solution (acidified)
- Sterile water for injection
- Heating block or microwave
- Radio-TLC or HPLC system for quality control

#### Procedure:

- Elution of  $^{68}\text{Ga}$ : Elute the  $^{68}\text{Ge}/^{68}\text{Ga}$  generator with 0.1 M HCl according to the manufacturer's instructions.
- Trapping and Elution of  $^{68}\text{Ga}^{3+}$ : Pass the  $^{68}\text{Ga}$  eluate through a cation exchange cartridge to trap the  $^{68}\text{Ga}^{3+}$ . Elute the  $^{68}\text{Ga}^{3+}$  from the cartridge using an acidified 5 M NaCl solution.[\[6\]](#)
- Labeling Reaction:
  - In a sterile reaction vial, combine 25-35 nmol of DOTA-FXX489 peptide with 0.35 ml of 1 M sodium acetate buffer.
  - Add 0.35 ml of 1.4% ascorbic acid solution as a radical scavenger.[\[6\]](#)
  - Add the eluted  $^{68}\text{Ga}^{3+}$  solution to the peptide mixture. The final pH should be between 3 and 4.
  - Heat the reaction mixture at 85-95°C for 5-10 minutes.[\[6\]](#) For NOTA-conjugated peptides, labeling can often be performed at room temperature.[\[1\]](#)
- Quality Control:
  - Determine the radiochemical purity using radio-TLC or HPLC. The radiochemical purity of  $^{68}\text{Ga}$ -FXX489 should be >95%.
  - Measure the pH of the final product.
  - Perform a sterile filtration of the final product.

## Animal Model and Biodistribution Study

This protocol outlines the in vivo biodistribution study in a rodent model.

### Materials:

- Healthy male/female mice or rats (e.g., Swiss mice or Sprague-Dawley rats).
- $^{68}\text{Ga}$ -labeled FXX489 peptide solution.
- Anesthesia (e.g., isoflurane).
- Syringes and needles for injection.
- Gamma counter.
- Dissection tools.
- Scales for weighing organs.

### Procedure:

- Animal Preparation: Acclimatize animals for at least one week before the experiment. Provide food and water ad libitum.
- Injection:
  - Anesthetize the animal.
  - Inject a known amount of  $^{68}\text{Ga}$ -FXX489 (e.g., 1-2 MBq) intravenously via the tail vein.
- Biodistribution:
  - At predetermined time points (e.g., 15, 60, and 120 minutes) post-injection, euthanize a group of animals (n=3-5 per time point).
  - Collect blood samples via cardiac puncture.

- Dissect and collect major organs and tissues (e.g., heart, lungs, liver, spleen, kidneys, stomach, intestines, muscle, bone, brain, and tumor if applicable).[7]
- Measurement and Data Analysis:
  - Weigh each organ/tissue sample.
  - Measure the radioactivity in each sample and in the injected dose standards using a gamma counter.
  - Calculate the percentage of injected dose per gram of tissue (%ID/g) for each organ.

## PET/CT Imaging Protocol

This protocol is for in vivo imaging of  $^{68}\text{Ga}$ -FXX489 in an animal model.

Materials:

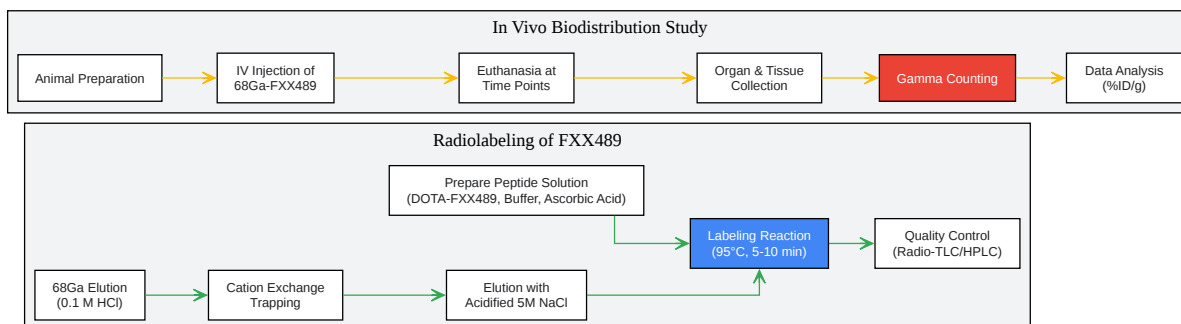
- Small-animal PET/CT scanner.
- Anesthetized animal prepared as in section 3.2.
- Heating pad to maintain body temperature.

Procedure:

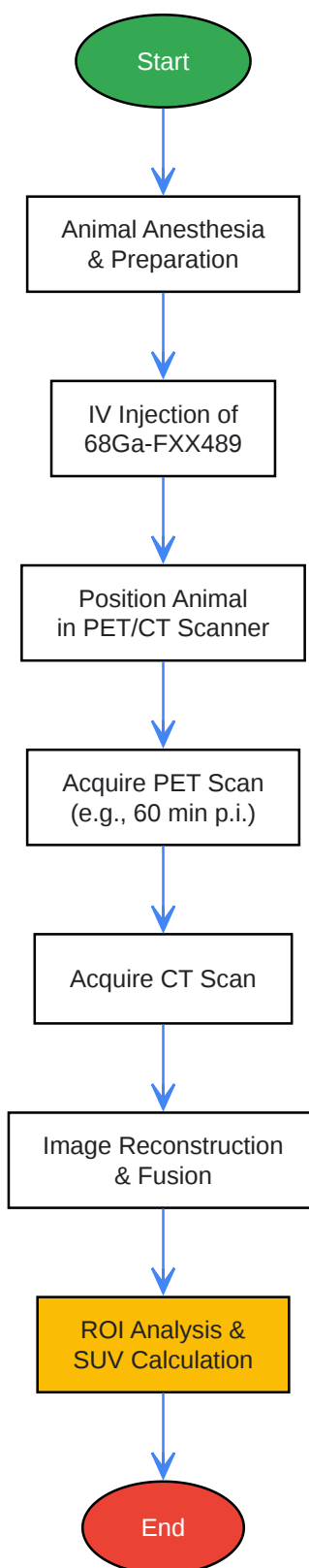
- Animal Preparation and Injection: Follow steps 1 and 2 from the biodistribution protocol (section 3.2).
- Imaging:
  - Position the anesthetized animal in the PET/CT scanner.
  - Acquire static or dynamic PET images at desired time points (e.g., 60 minutes post-injection).[8]
  - Perform a CT scan for anatomical co-registration.
- Image Analysis:

- Reconstruct the PET images.
- Draw regions of interest (ROIs) on the fused PET/CT images for various organs.
- Calculate the tracer uptake in each ROI, typically expressed in SUV.

## Visualizations







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